

Essential Safety and Operational Guide for Handling (2S,3aS,7aS)-2- Carboxyoctahydroindole

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Compound of Interest

Compound Name: 2-Carboxyoctahydroindole,
(2S,3aS,7aS)-

Cat. No.: B554985

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This document provides immediate, essential safety and logistical information for the handling of (2S,3aS,7aS)-2-Carboxyoctahydroindole (CAS No. 80875-98-5). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and proper disposal.

Hazard Identification and GHS Classification

(2S,3aS,7aS)-2-Carboxyoctahydroindole is classified as an irritant.[\[1\]](#) Based on the Globally Harmonized System (GHS), this compound presents the following hazards:

- Skin Corrosion/Irritation: Category 2[\[1\]](#)[\[2\]](#)
- Serious Eye Damage/Eye Irritation: Category 2[\[1\]](#)[\[2\]](#)
- Specific target organ toxicity (single exposure); Respiratory tract irritation: Category 3[\[1\]](#)[\[2\]](#)

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)

- H335: May cause respiratory irritation.[\[1\]](#)

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory to prevent exposure.

The following table summarizes the required PPE.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles	Chemical splash goggles are required at all times. [3] A face shield should be worn when there is a significant splash hazard. [3][4]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. [3][4] Gloves should be inspected for integrity before each use.
Body Protection	Laboratory Coat	A full-length, buttoned lab coat is mandatory to protect skin and clothing. [3][4]
Respiratory Protection	Respirator	Work should be conducted in a well-ventilated area or a chemical fume hood. [2][3] A NIOSH-approved respirator may be necessary for operations with a high potential for aerosolization.
Foot Protection	Closed-Toe Shoes	Shoes that fully cover the feet are required in the laboratory. [3]

Operational Plan: Handling and Storage

Adherence to a strict operational plan is critical for minimizing risk and ensuring a safe laboratory environment.

Engineering Controls:

- Ventilation: All work with solid (2S,3aS,7aS)-2-Carboxyoctahydroindole and its solutions must be conducted in a certified chemical fume hood to minimize inhalation exposure.[2][3]

Safe Handling Practices:

- Weighing: When weighing the solid compound, perform the task within a chemical fume hood.
- Solution Preparation: To avoid splashing, slowly add the solid compound to the solvent. When working with acids, always add acid to water, not the other way around.[5][6]
- General Hygiene: Avoid contact with skin, eyes, and clothing.[2] Wash hands thoroughly after handling.[2] Do not eat, drink, or smoke in the laboratory.[6]

Storage:

- Store in a tightly sealed, clearly labeled container.[2]
- Keep containers in a dry, cool, and well-ventilated place.[2]
- Avoid storing with incompatible materials such as strong bases.[7]

Disposal Plan

Proper disposal of (2S,3aS,7aS)-2-Carboxyoctahydroindole and associated waste is essential to protect personnel and the environment.

- Waste Collection: Collect all waste containing this compound in a designated, properly labeled, and sealed container.
- Disposal Route: Dispose of contents and container to an approved waste disposal plant.[2]

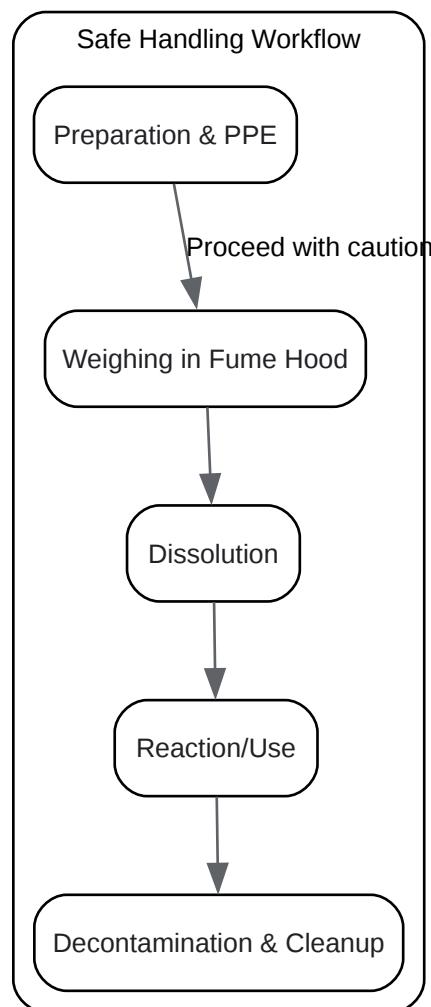
- Regulations: Follow all local, state, and federal regulations for the disposal of chemical waste. Do not pour waste down the drain.[\[3\]](#)

Quantitative Data Summary

Property	Value
Molecular Formula	C ₉ H ₁₅ NO ₂
Molecular Weight	169.22 g/mol [1]
Appearance	White to off-white powder [8]
Melting Point	267-269 °C [9]
Solubility	Soluble in methanol and water. [9]

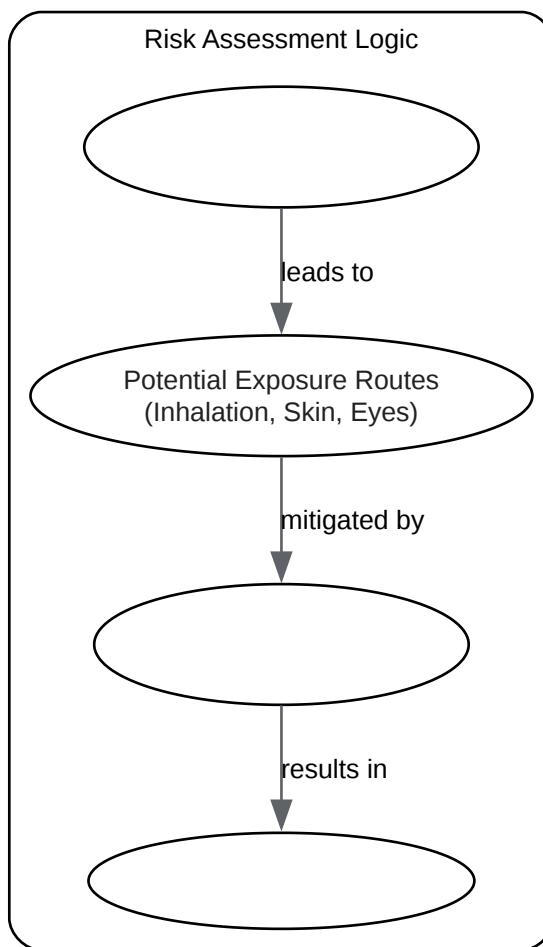
Experimental Workflow and Logical Relationships

The following diagrams illustrate the general procedures for safe handling and risk assessment.



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Caption: Experimental Workflow for Safe Handling.



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Caption: Logical Relationship for Risk Assessment.

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References

- 1. 2-Carboxyoctahydroindole, (2S,3aS,7aS)- | C₉H₁₅NO₂ | CID 7408452 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]

- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. Lab Safety Rules and Guidelines | Lab Manager labmanager.com
- 6. pozescaf.com [pozescaf.com]
- 7. The MSDS HyperGlossary: Carboxylic Acid ilpi.com
- 8. (2S,3aS,7aS)-Octahydroindole-2-carboxylic acid, 98% 5 g | Buy Online | Thermo Scientific Chemicals thermofisher.com
- 9. echemi.com [echemi.com]
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